

Application Notes and Protocols for Preclinical Administration of E6446

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Compound of Interest

Compound Name: E6446

Cat. No.: B607246

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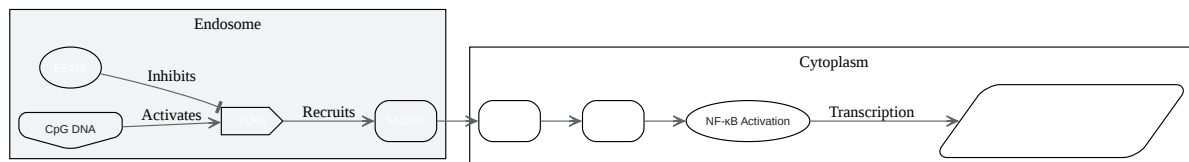
Introduction

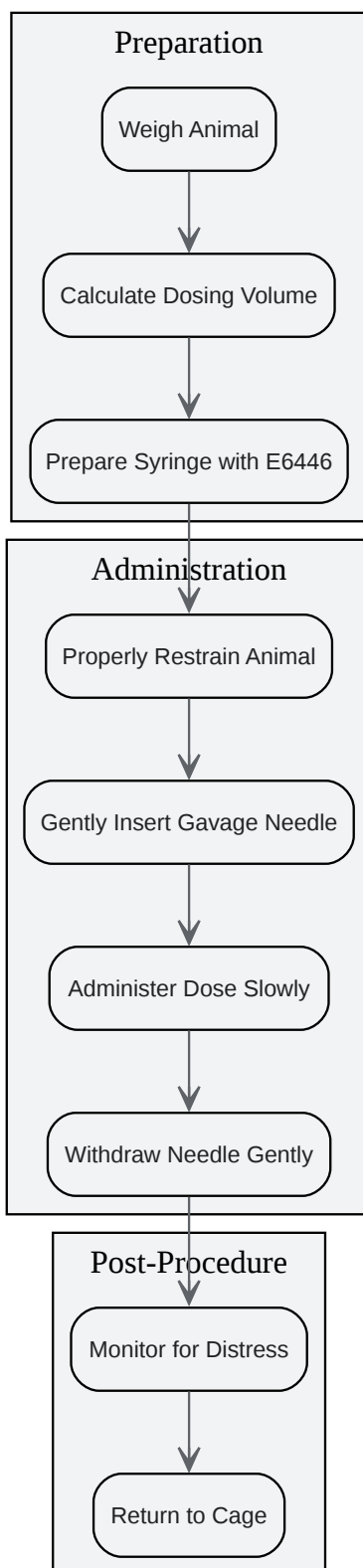
E6446 is a potent and orally active dual antagonist of Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9). It has demonstrated immunomodulatory effects in various preclinical models, making it a compound of interest for inflammatory and autoimmune diseases. **E6446** is also a potent inhibitor of Stearoyl-CoA Desaturase 1 (SCD1)[1]. These application notes provide detailed protocols for the preclinical administration of **E6446**, with a focus on the oral route, which has been commonly used in published studies.

Mechanism of Action

E6446 exerts its inhibitory effects on TLR7 and TLR9, which are endosomal receptors that recognize nucleic acid motifs. Upon activation by their respective ligands (single-stranded RNA for TLR7 and CpG DNA for TLR9), these receptors trigger a downstream signaling cascade, leading to the production of pro-inflammatory cytokines. **E6446** is believed to accumulate in acidic intracellular compartments where TLR7 and TLR9 are located and interfere with the binding of their nucleic acid ligands[2]. This ultimately suppresses the inflammatory response.

Signaling Pathway of TLR9 Inhibition by E6446





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References

- 1. researchgate.net [researchgate.net]
- 2. Novel small molecule inhibitors of TLR7 and TLR9: mechanism of action and efficacy in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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